

# A Comprehensive Technical Guide to 1,2-Epoxydodecane for Scientific Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Epoxydodecane

Cat. No.: B1583528

[Get Quote](#)

For researchers, scientists, and professionals in drug development, **1,2-Epoxydodecane** is a valuable chemical intermediate with growing significance. This guide provides an in-depth overview of its chemical identity, properties, and key experimental applications, including detailed protocols and workflow visualizations.

## Core Chemical Identifiers

**1,2-Epoxydodecane**, an epoxide of dodecene, is a key building block in organic synthesis. Its precise identification is crucial for regulatory compliance, safety, and experimental reproducibility.

- CAS Number: 2855-19-8[1][2][3][4][5]
- IUPAC Name: 2-decyloxirane[6]

Other common synonyms for this compound include 1-Dodecene oxide, 1,2-Dodecane oxide, and Decyloxirane.[1][2][6][7]

## Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **1,2-Epoxydodecane** is essential for its handling, storage, and application in experimental settings. The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	184.32 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Appearance	Clear, colorless liquid	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	124-125 °C at 15 mmHg	<a href="#">[1]</a> <a href="#">[9]</a>
Flash Point	112 °F (44 °C)	<a href="#">[10]</a>
Density	0.839 - 0.844 g/mL at 20-25 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Refractive Index	1.435 - 1.437	<a href="#">[1]</a>
Vapor Pressure	6.25 mmHg at 25 °C	<a href="#">[3]</a> <a href="#">[10]</a>
Water Solubility	< 1 mg/mL at 22.8 °C	<a href="#">[10]</a>

## Key Experimental Protocols

Detailed methodologies are critical for the successful application of **1,2-Epoxydodecane** in research and development. Below are protocols for its synthesis and a key downstream application.

### Synthesis of 1,2-Epoxydodecane via Catalytic Oxidation of 1-Dodecene

This protocol is adapted from a patented method for the co-production of **1,2-Epoxydodecane** and 1,2-dodecanediol.[\[5\]](#)

Materials:

- 1-Dodecene
- Potassium bromide (KBr)
- 0.5 N Potassium dihydrogen phosphate (KH<sub>2</sub>PO<sub>4</sub>) buffer solution
- 2 N Sodium hydroxide (NaOH) solution

- Acetonitrile
- Sodium hypochlorite (NaOCl) solution

Procedure:

- Prepare a buffer solution with a pH of 10.4 by mixing 100 mL of 0.5 N  $\text{KH}_2\text{PO}_4$  and 2 mL of 2 N NaOH.
- In a reactor, combine 10 g of KBr, the prepared buffer solution, 100 mL of acetonitrile, and 12.5 mL (9.5 g) of 1-dodecene.
- Add 120-150 mL of NaOCl solution.
- Heat the reaction mixture to 40 °C with vigorous stirring (at least 800 rpm) and maintain these conditions for 10 hours.
- After the reaction is complete, remove the acetonitrile under vacuum.
- Separate the organic products via vacuum distillation.
- The resulting products, primarily **1,2-Epoxydodecane** and 1,2-dodecanediol, can be identified and quantified using gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS).<sup>[5]</sup>

## Synthesis of Ionizable Lipids via Epoxide Ring-Opening

**1,2-Epoxydodecane** is a crucial reagent in the synthesis of ionizable lipids, which are essential components of lipid nanoparticles for drug delivery.<sup>[6]</sup> This protocol describes the reaction of **1,2-Epoxydodecane** with a polyamine.<sup>[2]</sup>

Materials:

- **1,2-Epoxydodecane**
- 1,4-Bis(3-aminopropyl)piperazine
- Three-necked round-bottom flask

- Reflux condenser with a drying tube
- Oil bath and magnetic stirrer
- Silica for flash chromatography
- Methanol (MeOH) and Dichloromethane (DCM) for elution

#### Procedure:

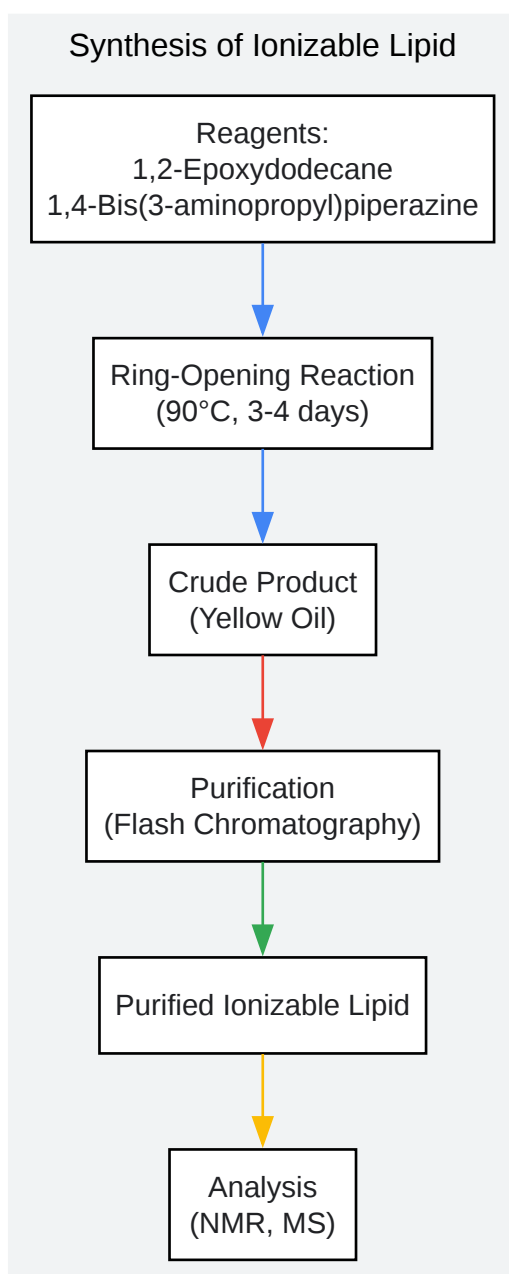
- Set up a reflux apparatus with a 25 mL three-necked round-bottom flask in an oil bath. Attach a reflux condenser with a drying tube.
- Add 5 mL of **1,2-Epoxydodecane** and 0.981 mL of 1,4-Bis(3-aminopropyl)piperazine to the flask. The epoxide is used in excess.
- Heat the mixture to 90 °C and stir for 3-4 days. The reaction progress can be monitored by Thin-Layer Chromatography (TLC).
- The crude product, a yellow oil, can be stored at -20 °C until purification.
- Purify the product using a flash column with silica gel. A typical eluent is 5% MeOH in DCM.
- Collect and combine the fractions containing the purified product, as identified by TLC.
- The final product can be analyzed and confirmed using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).<sup>[2]</sup>

## Visualized Workflows and Pathways

Understanding the role of **1,2-Epoxydodecane** in broader chemical and biological contexts is facilitated by visual diagrams. The following workflows are presented in the DOT language for use with Graphviz.

## Logical Workflow for Ionizable Lipid Synthesis

This diagram illustrates the key steps in the synthesis of an ionizable lipid using **1,2-Epoxydodecane**, a critical process in the development of lipid nanoparticles for drug delivery.

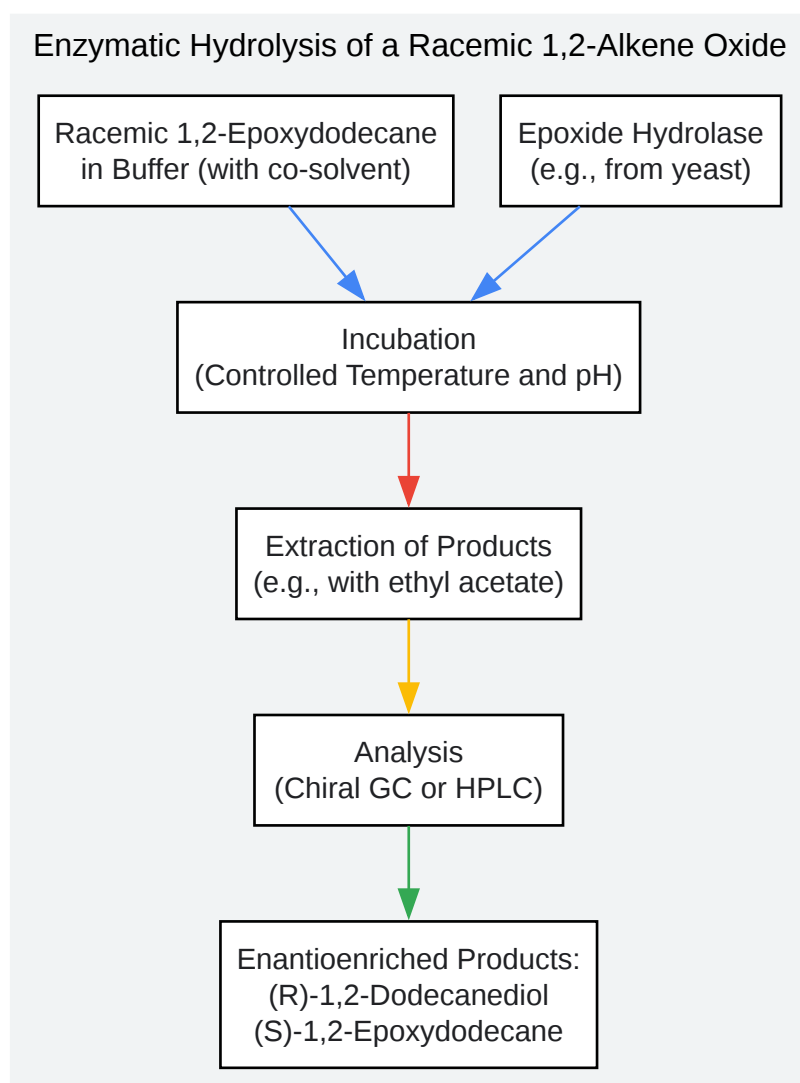


[Click to download full resolution via product page](#)

Caption: Workflow for ionizable lipid synthesis.

## Experimental Workflow for Enzymatic Hydrolysis

The enzymatic hydrolysis of epoxides is a significant biotransformation. This workflow outlines a general procedure for the kinetic resolution of a racemic epoxide, applicable to **1,2-Epoxydodecane**, to produce an enantioenriched diol.

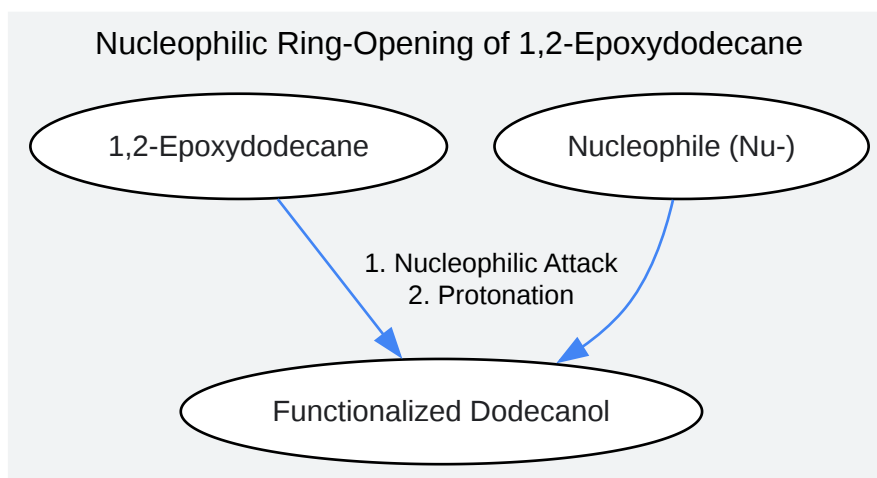


[Click to download full resolution via product page](#)

Caption: Workflow for enzymatic epoxide hydrolysis.

## General Reactivity of 1,2-Epoxydodecane

The high reactivity of the epoxide ring is central to the utility of **1,2-Epoxydodecane**. This diagram shows the general mechanism of nucleophilic ring-opening, which is fundamental to its synthetic applications.



[Click to download full resolution via product page](#)

Caption: General reactivity of **1,2-Epoxydodecane**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. static.igem.wiki [static.igem.wiki]
- 3. 1,2-Epoxydodecane | 2855-19-8 [amp.chemicalbook.com]
- 4. 1,2-Epoxydodecane | 2855-19-8 | FE05604 | Biosynth [biosynth.com]
- 5. RU2533420C1 - Method of combined obtaining of 1,2-epoxydodecane and 1,2-dodecanediol - Google Patents [patents.google.com]
- 6. 1,2-Epoxydodecane, 2855-19-8 | BroadPharm [broadpharm.com]
- 7. researchgate.net [researchgate.net]
- 8. A two-step continuous flow synthesis of multi-tail ionizable lipids - Chemical Communications (RSC Publishing) DOI:10.1039/D5CC04692K [pubs.rsc.org]
- 9. Buy 1,2-Epoxydodecane | 2855-19-8 [smolecule.com]

- 10. 1,2-Epoxydodecane | C<sub>12</sub>H<sub>24</sub>O | CID 17858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1,2-Epoxydodecane for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583528#1-2-epoxydodecane-cas-number-and-iupac-name]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)